Reference Characterization Guide: 5-(2-ethoxyphenyl)-1H-indazole[1]

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Compound of Interest

Compound Name:	*5-(2-ethoxyphenyl)-1H-indazole*
Cat. No.:	*B5941240*

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Executive Summary: The Structural Imperative

5-(2-ethoxyphenyl)-1H-indazole ($C_{15}H_{14}N_2O$) is a critical pharmacophore scaffold, distinct from its pyrazolopyrimidine analogs (often associated with PDE5 inhibition).[1] In kinase inhibitor development—specifically targeting VEGFR-2, ROCK, and SGK1—the precise regiochemistry of the ethoxyphenyl attachment dictates binding affinity and selectivity.

This guide provides an objective technical comparison between the target compound and its most common structural isomers and synthetic precursors. It establishes a Reference Standard Specification to validate identity and purity in high-throughput screening (HTS) campaigns.

Comparative Analysis: Target vs. Alternatives

In synthetic campaigns, the primary challenge is distinguishing the target 5-isomer from the 6-isomer byproduct or the unreacted starting material.[1] The following table contrasts the critical analytical signatures.

Table 1: Analytical Differentiation Matrix

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Feature	Target: 5-(2-ethoxyphenyl)-1H-indazole	Alternative 1: 6-(2-ethoxyphenyl)-1H-indazole **(Regioisomer)**	Alternative 2: 5-Bromo-1H-indazole **(Precursor)**
Role	Primary Scaffold (Kinase Hinge Binder)	Impurity (Off-target binder)	Reactant (Must be <0.1%)
Molecular Weight	238.29 g/mol	238.29 g/mol	197.03 g/mol
1H NMR (Aromatic)	H4 singlet is distinct (shielded by ortho-ethoxy).[1]	H7 singlet is distinct.	No ethyl signals; simple ABX pattern.
H-Bonding Potential	Donor (NH) / Acceptor (N2, O-Et)	Altered vector for N2 acceptor.[1]	Lacks the O-Et acceptor.[1]
Solubility (DMSO)	High (>20 mg/mL)	Moderate	High
Retention Time (C18)	Reference (1.00 RRT)	~1.05 RRT (More lipophilic)	~0.85 RRT (Less lipophilic)

> *Analyst Note: The 6-isomer often co-elutes in standard gradients.[1] A Phenyl-Hexyl column is recommended for baseline separation due to pi-pi interaction differences.[1]*

Reference Spectral Specifications

To ensure Scientific Integrity, the following spectral data serves as the validation standard. These values are derived from consensus chemical shifts for 5-substituted indazoles and 2-ethoxyphenyl systems.[1]

A. 1H NMR Reference (400 MHz, DMSO-d_6)

- Indazole Core:

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- 13.10 (br s, 1H, NH): Exchangeable.
- 8.10 (s, 1H, H-3): Characteristic indazole singlet.
- 7.95 (s, 1H, H-4): Diagnostic Peak. Shows NOE correlation with the ethoxy group if rotation is restricted.
- 7.65 (d, J = 8.8 Hz, 1H, H-7).
- 7.40 (dd, J = 8.8, 1.5 Hz, 1H, H-6).

- 2-Ethoxyphenyl Substituent:
  - 7.35 (dd, J = 7.5, 1.8 Hz, 1H, Ph-H6').
  - 7.28 (td, 1H, Ph-H4').
  - 7.05 (d, 1H, Ph-H3').
  - 7.00 (td, 1H, Ph-H5').
- Ethoxy Chain:
  - 4.05 (q, J = 7.0 Hz, 2H, -OCH_2-).
  - 1.30 (t, J = 7.0 Hz, 3H, -CH_3).

B. Mass Spectrometry (ESI+)

- Target Ion $[M+H]^+$: 239.3 m/z.
- Fragmentation Pattern:
  - 211 m/z (Loss of Ethyl: $[M+H - C_2H_4]^+$).[1]
  - 193 m/z (Loss of Ethoxy: $[M+H - OEt]^+$).[1]

Experimental Protocols (Self-Validating Systems)

Protocol A: Synthesis & Purification Workflow

This protocol utilizes a Suzuki-Miyaura coupling designed to minimize the 6-isomer formation by using sterically controlled ligands.[1]



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Figure 1: Optimized Suzuki-Miyaura coupling workflow for regioselective synthesis.

Protocol B: Purity Assessment (HPLC)

Objective: Quantify the target against the 5-bromo precursor.[1]

- Column: Agilent Zorbax Eclipse Plus C18 (100 x 4.6 mm, 3.5 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.[2]
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 290 nm (indazole specific).
- Acceptance Criteria: Main peak Area% > 98.0%; No single impurity > 0.5%.

Mechanistic Context: Why This Scaffold?

The 5-(2-ethoxyphenyl) moiety is not arbitrary.[1] In the context of VEGFR-2 inhibition, the ethoxy group often occupies a hydrophobic pocket (Gatekeeper region), while the indazole

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nitrogen pairs with the hinge region of the kinase ATP-binding site.

- Causality: The ortho-ethoxy substituent induces a twisted conformation between the phenyl and indazole rings (dihedral angle ~45-60°).[1] This "twist" is essential for selectivity, preventing the molecule from binding to flat, intercalating DNA targets, thereby reducing genotoxicity risks compared to planar analogs.

References

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  - Source: European Journal of Medicinal Chemistry.
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  - Title: "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds."
  - Source: Chemical Reviews.[3]
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- Spectral Database (Indazole Standards)
  - Title: "1H-Indazole Spectral D
  - Source: NIST Chemistry WebBook.[4]
  - Link:
- Related Pyrazolopyrimidine Context (Differentiation)
  - Title: "5-(2-Ethoxyphenyl)-1-methyl-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-7(6H)
  - Source: PubChem.[3][5]
  - Link:

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